

An In-depth Technical Guide to 5-(Benzyloxy)pyridin-3-amine

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Compound of Interest

Compound Name: 5-(Benzyloxy)pyridin-3-amine

Cat. No.: B065836

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-(Benzyloxy)pyridin-3-amine**, a versatile heterocyclic building block in medicinal chemistry and materials science.

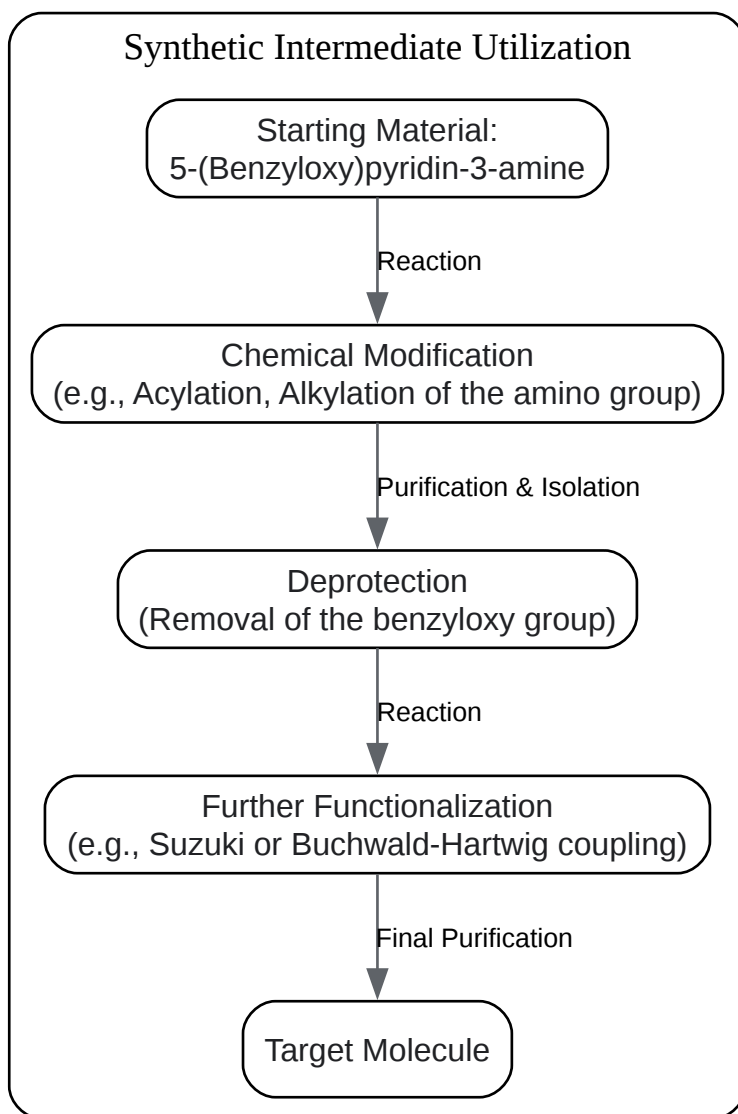
Core Molecular Data

5-(Benzyloxy)pyridin-3-amine is an organic compound featuring a pyridine ring substituted with a benzyloxy group at the 5-position and an amino group at the 3-position.^[1] This arrangement of functional groups makes it a valuable intermediate for the synthesis of more complex molecules.^[1]

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ N ₂ O	^[1] ^[2] ^[3] ^[4]
Molecular Weight	200.24 g/mol	^[2] ^[3] ^[5]
Alternate Names	3-Amino-5-benzyloxy pyridine, 5-(phenylmethoxy)pyridin-3-amine	^[4]
CAS Number	186593-25-9	^[3] ^[4]

Synthetic Pathways and Logical Relationships

The synthesis of pyridine derivatives often involves multi-step reactions. A general logical workflow for the utilization of **5-(Benzyloxy)pyridin-3-amine** as a synthetic intermediate is outlined below. The benzyloxy group can serve as a protecting group, which can be selectively removed to allow for further functionalization.



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Caption: Logical workflow for the use of **5-(Benzyloxy)pyridin-3-amine** in multi-step synthesis.

Experimental Protocols

Detailed experimental protocols are crucial for reproducibility in scientific research. Below are representative methodologies for the synthesis and analysis of pyridine derivatives, which can be adapted for **5-(Benzyloxy)pyridin-3-amine**.

General Procedure for the Synthesis of Pyridine Derivatives:

A common method for synthesizing substituted pyridines involves a one-step, convergent approach from N-vinyl or N-aryl amides.^[6] This process typically involves the activation of an amide with trifluoromethanesulfonic anhydride in the presence of a mild base like 2-chloropyridine, followed by the addition of a π -nucleophile and subsequent annulation to form the pyridine ring.^[6] This method is valued for its compatibility with various functional groups and its ability to proceed under mild conditions.^[6]

Spectroscopic Analysis of Pyridine Derivatives:

The structural confirmation of synthesized pyridine derivatives is typically achieved through a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to determine the chemical environment of the hydrogen and carbon atoms, respectively, providing detailed information about the molecular structure.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is employed to identify the presence of specific functional groups, such as the N-H and C=N bonds in the pyridine ring.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the precise molecular weight and elemental composition of the compound.

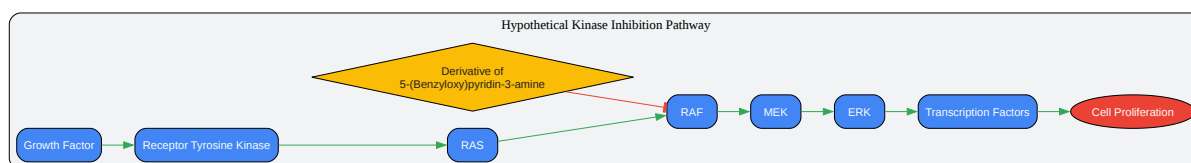
Potential Applications and Biological Activity

5-(Benzyloxy)pyridin-3-amine serves as a key building block in the development of biologically active compounds. The pyridine scaffold is a common feature in many pharmaceuticals.^[1] This compound, in particular, is utilized in the synthesis of kinase inhibitors for potential cancer therapy.^[2] Additionally, it is used in medicinal chemistry to create nitrogen-containing heterocycles for the development of new drugs targeting inflammatory and neurological diseases.^[2] The amino group at the 3-position is of particular interest as it has

been shown in related structures to be a potential site for modifications that can lead to compounds with antibacterial activity.

Signaling Pathway Involvement (Hypothetical):

Given its use in developing kinase inhibitors, a potential mechanism of action for a derivative of **5-(Benzyloxy)pyridin-3-amine** could be the inhibition of a specific signaling pathway implicated in cell proliferation, such as the MAPK/ERK pathway.



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Caption: A hypothetical signaling pathway showing the inhibitory action of a derivative.

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